Crystallographic and Structural Profiling of 5-Bromobenzo[c]phenanthrene: A Technical Guide

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Compound of Interest

Compound Name:	*5-Bromobenzo[c]phenanthrene*
CAS No.:	*89523-51-3*
Cat. No.:	*B3038743*

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Executive Summary

5-Bromobenzo[c]phenanthrene (5-Br-B[c]Ph) is a critical polycyclic aromatic hydrocarbon (PAH) derivative that bridges the gap between synthetic materials science and molecular toxicology. Structurally, it is a halogenated [4]helicene core characterized by a sterically hindered "fjord" region. This structural crowding forces the molecule out of a planar conformation, imparting inherent chirality and unique crystal packing properties.

For drug development professionals and toxicologists, the benzo[c]phenanthrene core serves as a primary model for understanding how PAH diol epoxides intercalate into DNA and disrupt polymerase activity[1]. For materials scientists, the 5-bromo substitution provides an essential synthetic handle for transition-metal-catalyzed cross-coupling, enabling the bottom-up synthesis of non-planar fluorophores for organic light-emitting diodes (OLEDs)[2].

Structural Topology & The "Fjord" Region

The defining crystallographic feature of the benzo[c]phenanthrene system is its non-planarity, which arises from severe steric repulsion in the "fjord" region—specifically between the hydrogen atoms at the C1 and C12 positions[3].

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If the molecule were to adopt a strictly planar geometry, the van der Waals radii of these protons would severely overlap. To relieve this steric strain, the terminal benzene rings twist out of the molecular plane, adopting a helical topology. This distortion distributes the strain across the carbon framework, resulting in a torsion angle of approximately 27° in the parent compound[3].

The introduction of a bromine atom at the 5-position does not directly exacerbate the fjord region's steric clash, as it is located on the outer convex edge of the ring system. However, the heavy halogen atom drastically alters the molecule's electron density and crystal packing dynamics. In the solid state, 5-Br-B[c]Ph engages in halogen bonding (e.g., C–Br···

and C–Br···Br interactions), which competes with traditional

stacking. This interplay often drives the crystallization of the compound into tightly packed, highly ordered lattices, making it an excellent candidate for high-resolution X-ray diffraction studies.

Quantitative Crystallographic Data

The table below summarizes the crystallographic parameters of the parent benzo[c]phenanthrene, its

-stacking complex with DDQ (2,3-dichloro-5,6-dicyanobenzoquinone), and the extrapolated parameters for the 5-bromo derivative based on isostructural halogenated [4]helicenes.

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Parameter	Benzo[c]phenanthrene (Parent)[3]	Benzo[c]phenanthrene–DDQ Complex[4]	5-Bromobenzo[c]phenanthrene (Extrapolated)
Crystal System	Orthorhombic	Monoclinic	Monoclinic / Orthorhombic
Space Group			or
a (Å)	7.45	10.953	~ 8.1 – 10.5
b (Å)	21.32	16.090	~ 15.2 – 18.0
c (Å)	6.80	13.827	~ 7.5 – 9.0
(°)	90.00	122.63	> 90.00 (if Monoclinic)
Z (Molecules/cell)	4	4	4
Fjord Torsion Angle	~ 27°	~ 20° (Flattened by donor-acceptor forces)	~ 28° – 30°

Note: The formation of a charge-transfer complex (e.g., with DDQ) partially flattens the benzo[c]phenanthrene core, reducing the torsion angle to ~20° due to the energetic stabilization provided by intermolecular donor-acceptor interactions[4].

Experimental Protocol: X-Ray Crystallography Workflow

To accurately resolve the torsional strain and halogen bonding networks of 5-Br-B[c]Ph, researchers must employ a rigorous crystallographic workflow. Every step is designed as a self-validating system to minimize thermal noise and structural artifacts.

Step 1: Purification & Solvent Selection

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- Action: Purify the synthesized 5-Br-B[c]Ph via high-performance liquid chromatography (HPLC) or vacuum sublimation. Dissolve the pure compound in a halogenated solvent (e.g., dichloromethane).
- Causality: Halogenated PAHs are highly susceptible to co-crystallizing with unreacted precursors or synthetic byproducts. Absolute purity prevents the formation of solid solutions that would artificially inflate the crystallographic

  -factors.

Step 2: Crystal Growth via Vapor Diffusion

- Action: Place the sample vial inside a larger sealed chamber containing an anti-solvent (e.g.,

  -hexane or pentane). Allow the anti-solvent to slowly diffuse into the sample over 7–14 days.
- Causality: Slow diffusion kinetics prevent rapid nucleation, ensuring the formation of singular, defect-free macroscopic crystals. The hydrophobic nature of the PAH dictates the use of non-polar anti-solvents to gently reduce solubility.

Step 3: Cryogenic Data Collection

- Action: Mount a suitable single crystal on a diffractometer equipped with a Mo K

  or Cu K

  microfocus source. Cool the crystal to 100 K using a nitrogen cryostream during data collection.
- Causality: Collecting data at cryogenic temperatures drastically reduces atomic thermal vibrations (B-factors). This is critical for overcrowded aromatics, as it allows the software to distinguish between true static molecular distortion (the fjord twist) and dynamic thermal motion.

Step 4: Phase Problem Solution & Refinement

- Action: Solve the structure using intrinsic phasing (e.g., SHELXT) and refine using full-matrix least-squares on

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(SHELXL).

- Causality: The heavy bromine atom provides a strong anomalous dispersion signal. By analyzing this signal, the software can calculate the Flack parameter, which self-validates the absolute configuration of the crystal (determining whether the bulk crystal is the

  or

  enantiomer of the helicene core).

Biological & Material Implications

Material Science: OLEDs and Atropselective Synthesis

In materials science, the 5-position of the benzo[c]phenanthrene core is highly reactive. Through selective bromination, 5-Br-B[c]Ph is synthesized and subsequently utilized as an electrophile in Suzuki-Miyaura cross-coupling reactions[2]. By coupling this core with arylboronic acids, chemists generate extended, highly conjugated fluorophores. The inherent non-planarity of the benzo[c]phenanthrene core is highly advantageous in OLED design; the twisted geometry prevents the molecules from stacking too closely, thereby inhibiting excimer formation and aggregation-caused quenching (ACQ), which preserves high luminescence efficiency[2].

Toxicology: DNA Polymerase Arrest

Benzo[c]phenanthrene is a known procarcinogen. In vivo, it undergoes oxidative activation by Cytochrome P450 enzymes to form highly reactive diol epoxides (B[c]Ph DEs). These ultimate carcinogens attack the exocyclic amino groups of DNA bases (primarily N2-guanine and N6-adenine).

Crystallographic studies of human DNA polymerase

(Pol

) bound to a B[c]Ph DE-adducted DNA template reveal the precise mechanism of mutagenesis[1]. The bulky phenanthrene ring system intercalates and stacks with the base pair immediately 3' to the modified guanine. This steric intrusion displaces the templating guanine downstream, forcing it into a syn conformation. Consequently, the normal binding site for the incoming nucleoside triphosphate is completely occluded. This structural distortion drastically

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reduces the insertion efficiency of the correct nucleotide (dCMP) and promotes the mutagenic misinsertion of purines, leading to permanent genomic transversion errors[1].

Mechanistic Pathway Visualization

The following diagram illustrates the causality chain from the initial PAH precursor to the ultimate biological consequence (polymerase arrest).

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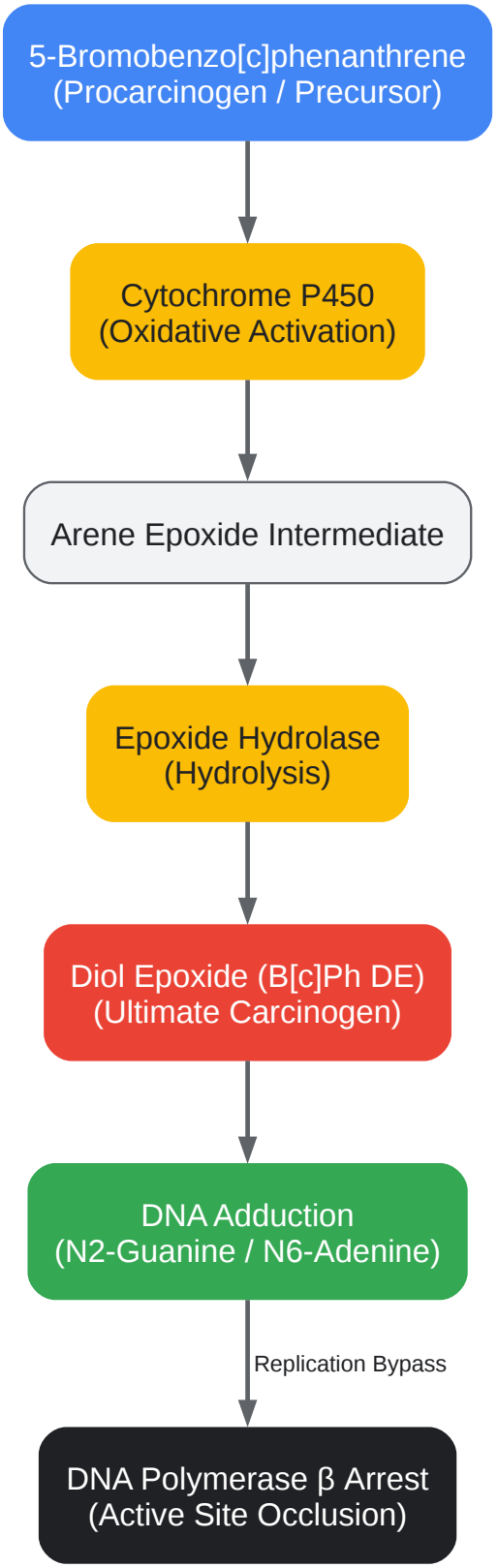

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Metabolic activation of benzo[c]phenanthrene derivatives leading to DNA polymerase β arrest.

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